

Safeguarding Your Research: A Comprehensive Guide to Handling AMPK Activator 14

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Compound of Interest

Compound Name: AMPK activator 14

Cat. No.: B12376889

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with novel compounds like **AMPK activator 14**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By adhering to these procedural, step-by-step instructions, you can mitigate risks and handle this potent research tool with confidence.

Immediate Safety and Handling Protocols

Given that a comprehensive Safety Data Sheet (SDS) for **AMPK activator 14** is not readily available, a conservative approach, treating it as a potentially hazardous substance, is recommended. The following protocols are based on best practices for handling solid, biologically active small molecules in a research setting.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is crucial to minimize exposure. The minimum required PPE when handling **AMPK activator 14** includes:

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn over goggles when there is a risk of splashing, such as during solubilization.
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement. For tasks with a higher risk of exposure or when handling stock solutions, double-gloving is recommended.

Always check the glove manufacturer's specifications for compatibility with the solvents being used.

- **Body Protection:** A fully fastened laboratory coat must be worn at all times. For procedures with a higher risk of contamination, consider a disposable gown.
- **Respiratory Protection:** While **AMPK activator 14** is a solid, a respirator (e.g., N95) may be necessary if there is a potential for aerosolization, such as during weighing or if the compound is a fine powder.

Operational Plan: From Receipt to Experiment

A systematic workflow is essential for safe handling.

- **Receiving and Storage:** Upon receipt, inspect the container for any damage. The compound should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Weighing and Preparation:** All weighing and preparation of stock solutions should be conducted in a certified chemical fume hood to prevent inhalation of any airborne particles. Use a dedicated spatula and weighing paper.
- **Solubilization:** When dissolving the compound, add the solvent slowly to the solid to prevent splashing. Ensure the chosen solvent is compatible with the experimental protocol and subsequent disposal methods.
- **Experimental Use:** Handle all solutions containing **AMPK activator 14** with the same level of precaution as the solid compound. Clearly label all containers.
- **Decontamination:** After each use, thoroughly decontaminate the work area, including the balance, fume hood surface, and any equipment used.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Dispose of all contaminated solid waste, including gloves, weighing paper, and pipette tips, in a designated hazardous waste container.

- **Liquid Waste:** Collect all liquid waste containing **AMPK activator 14** in a clearly labeled, sealed hazardous waste container. Do not pour solutions down the drain unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Empty Containers:** Rinse empty containers of the compound with a suitable solvent, and collect the rinsate as hazardous waste. Deface the label before disposing of the container in the regular trash, in accordance with institutional guidelines.

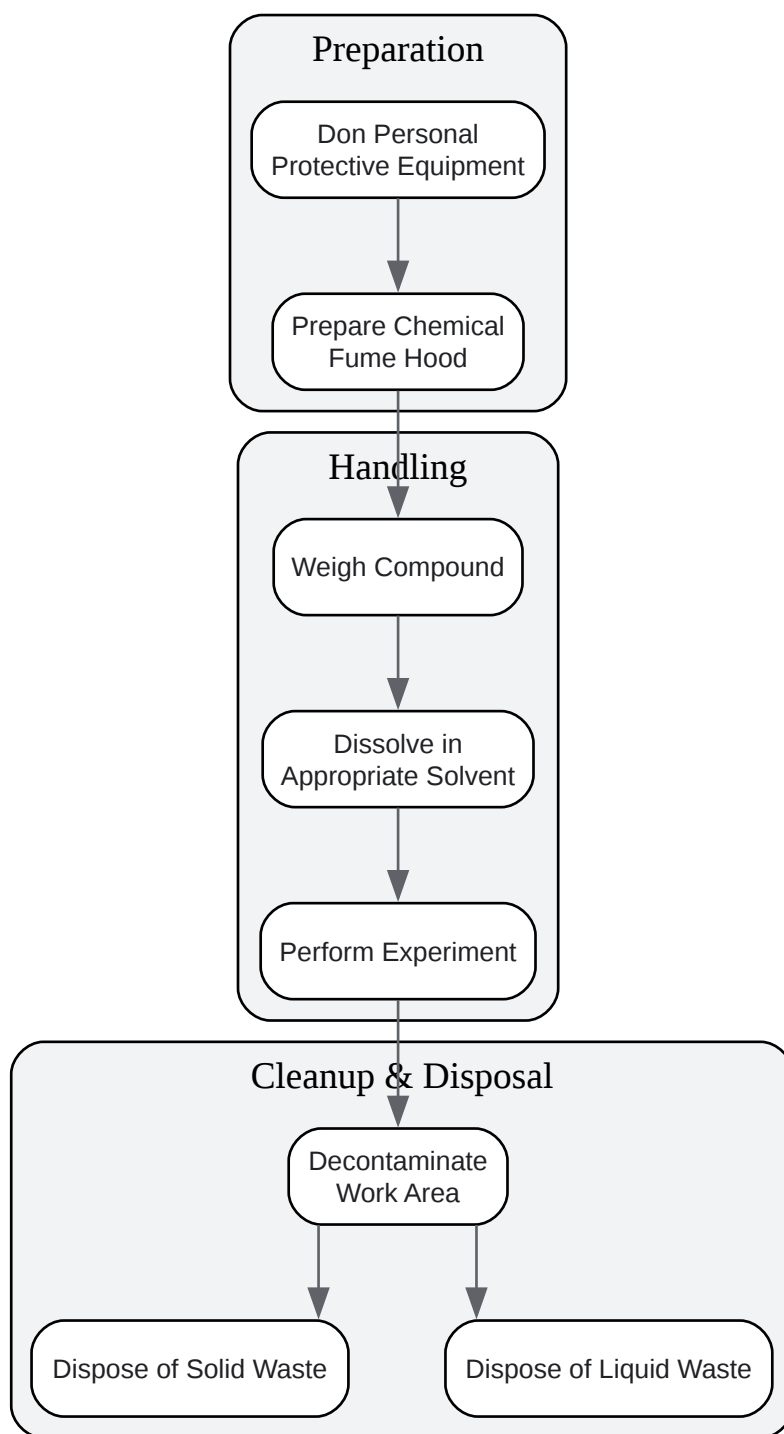
Quantitative Data Summary

While specific toxicological data for **AMPK activator 14** is limited, the following table summarizes its known physical and chemical properties.

Property	Value
Molecular Formula	C ₃₃ H ₃₄ FN ₅ O ₄
Molecular Weight	583.65 g/mol
CAS Number	1356632-18-2
Physical State	Solid

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **AMPK activator 14** in a laboratory setting.

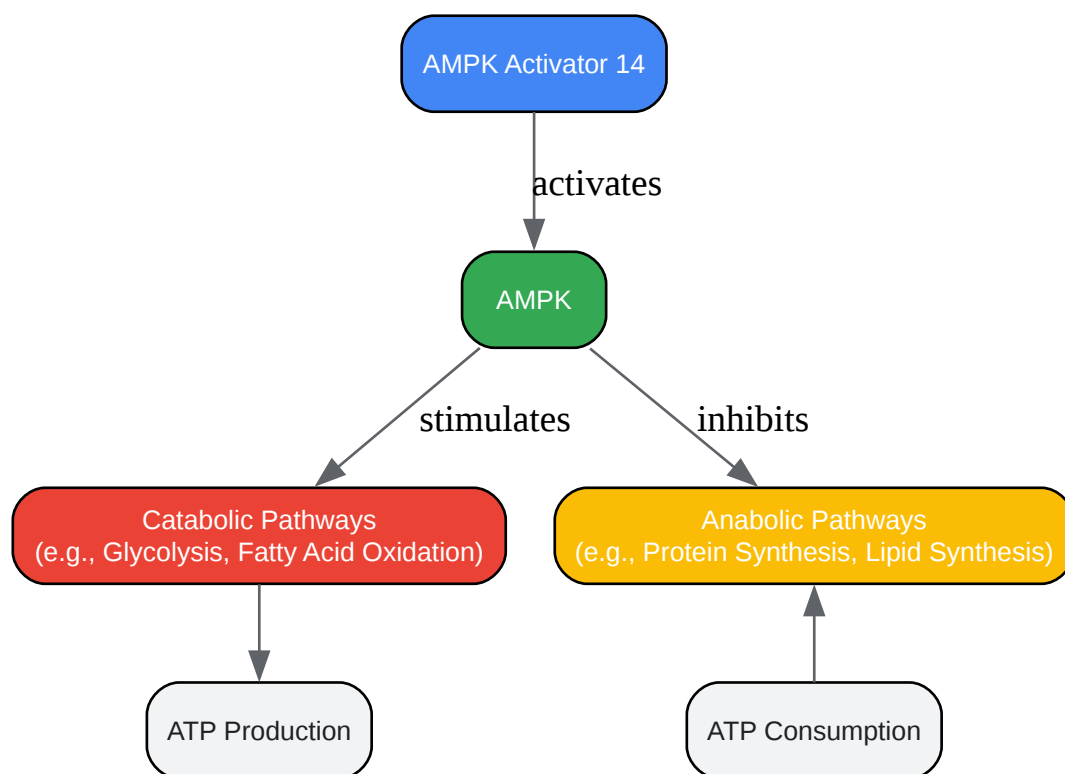


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Workflow for handling **AMPK activator 14**.

AMPK Signaling Pathway Overview

AMP-activated protein kinase (AMPK) is a central regulator of cellular energy homeostasis. It is activated in response to metabolic stresses that increase the cellular AMP:ATP ratio. Once activated, AMPK initiates a cascade of events to restore energy balance.



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Simplified AMPK signaling pathway.

By implementing these safety protocols and understanding the biological context of AMPK activation, researchers can confidently and safely advance their scientific inquiries using **AMPK activator 14**. Always consult your institution's specific safety guidelines and EHS office for any additional requirements.

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